Application Note & Protocols: Comprehensive Analytical Characterization of N-(3-methylphenyl)-3,5-dinitrobenzamide

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Compound of Interest

Compound Name:	*N-(3-methylphenyl)-3,5-dinitrobenzamide*
CAS No.:	*36293-08-0*
Cat. No.:	*B386303*

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Abstract & Introduction

N-(3-methylphenyl)-3,5-dinitrobenzamide is a complex organic molecule featuring an amide linkage connecting a methyl-substituted phenyl ring and a dinitro-substituted phenyl ring. Compounds within the dinitrobenzamide scaffold are of significant interest in medicinal chemistry, particularly for the development of new therapeutic agents. Recent studies have explored 3,5-dinitrobenzamide derivatives for their potent antimycobacterial activity, showing promise in the fight against tuberculosis (TB), including multidrug-resistant strains[1][2]. The biological activity and safety of such compounds are intrinsically linked to their precise chemical structure and purity.

This guide, designed for researchers, quality control analysts, and drug development professionals, provides a multi-platform analytical strategy for the comprehensive characterization of **N-(3-methylphenyl)-3,5-dinitrobenzamide**. We move beyond simple procedural lists to explain the scientific rationale behind methodological choices, ensuring a

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robust and reproducible characterization. The protocols herein detail the use of chromatographic, spectroscopic, and thermal analysis techniques to unequivocally confirm the identity, purity, and stability of the target molecule.

Physicochemical Profile

A foundational understanding of the compound's basic properties is critical before commencing analysis. These properties influence solvent selection, chromatographic behavior, and sample preparation strategies.

Property	Value	Source
Molecular Formula	$C_{14}H_{11}N_3O_5$	Calculated
Molecular Weight	301.26 g/mol	Calculated
Appearance	Expected to be an off-white to pale yellow solid	[3]
Canonical SMILES	CC1=CC(=CC=C1)NC(=O)C2=CC(=CC(=C2)[O-])[O-]	Calculated
IUPAC Name	N-(3-methylphenyl)-3,5-dinitrobenzamide	N/A

Overall Analytical Workflow

A systematic approach is essential for the complete characterization of a new chemical entity. The following workflow ensures that all critical quality attributes—identity, purity, and stability—are assessed.

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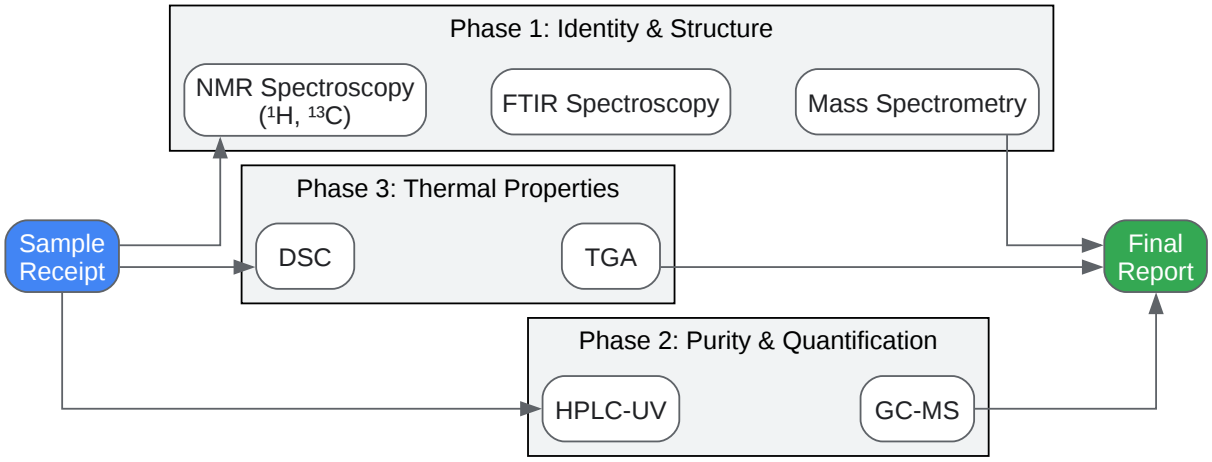

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Caption: High-level workflow for comprehensive compound characterization.

Chromatographic Methods for Purity and Assay

Chromatography is the cornerstone for determining the purity of **N-(3-methylphenyl)-3,5-dinitrobenzamide** and quantifying it in the presence of impurities or related substances.

High-Performance Liquid Chromatography (HPLC-UV)

Principle of Method: Reversed-phase HPLC is the premier technique for analyzing moderately polar, non-volatile compounds like **N-(3-methylphenyl)-3,5-dinitrobenzamide**. A non-polar stationary phase (C18) is used with a polar mobile phase. The compound is retained on the column and then eluted by gradually increasing the organic solvent concentration (gradient elution), which provides excellent separation of the main peak from any potential impurities. The dinitroaromatic structure provides strong UV absorbance, allowing for sensitive detection. Liquid chromatography is often preferred over gas chromatography for complex aromatic amines to avoid issues with thermal degradation and the need for derivatization[4].

Experimental Protocol: HPLC Workflow

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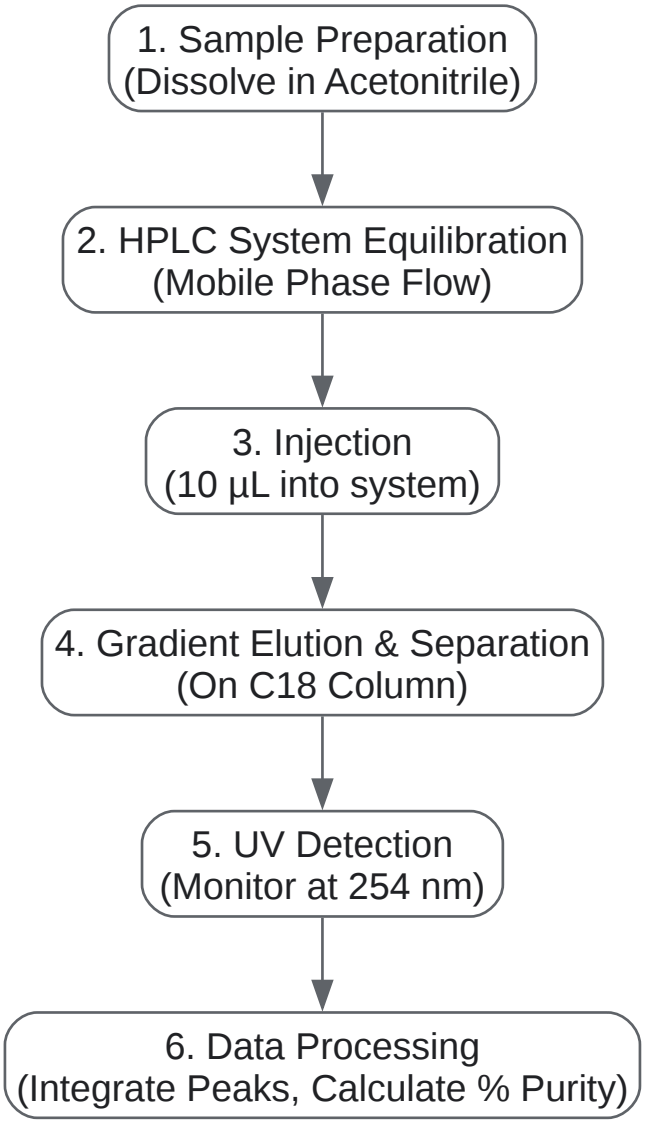

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Caption: Step-by-step workflow for HPLC-UV purity analysis.

Instrumentation and Parameters:

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Parameter	Recommended Setting	Rationale
Column	C18, 250 x 4.6 mm, 5 µm	Provides excellent retention and resolution for aromatic compounds.
Mobile Phase A	Water with 0.1% Formic Acid	Acid modifier improves peak shape and suppresses ionization.
Mobile Phase B	Acetonitrile with 0.1% Formic Acid	Common organic solvent with good elution strength and UV transparency.
Gradient	50% B to 95% B over 15 min	Ensures elution of the main compound and any less polar impurities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Maintains consistent retention times and improves efficiency.
Injection Vol.	10 µL	Balances sensitivity with the risk of column overloading.
UV Wavelength	254 nm	A common wavelength for aromatic compounds; should be optimized by scanning the UV spectrum of the analyte.

Protocol:

- Standard Preparation: Accurately weigh and dissolve ~10 mg of the reference standard in acetonitrile to prepare a 1.0 mg/mL stock solution. Further dilute to ~0.1 mg/mL for analysis.
- Sample Preparation: Prepare the sample to be tested at the same concentration as the standard (~0.1 mg/mL) using acetonitrile as the diluent.

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- System Setup: Equilibrate the HPLC system with the initial mobile phase conditions (50% A / 50% B) until a stable baseline is achieved.
- Analysis: Inject the standard and sample solutions according to the defined sequence.
- Data Processing: Integrate the area of all peaks in the chromatogram. Calculate the area percent purity of the main peak.

Gas Chromatography-Mass Spectrometry (GC-MS)

Principle of Method: GC-MS is a powerful technique for identifying and quantifying volatile and semi-volatile compounds. For **N-(3-methylphenyl)-3,5-dinitrobenzamide**, direct analysis may be challenging due to the compound's polarity and molecular weight, which could lead to poor peak shape or thermal degradation in the injector port. While derivatization can improve chromatographic performance for polar aromatic amines[5], this protocol outlines a direct injection method suitable for initial identity confirmation. The mass spectrometer provides definitive structural information based on the compound's mass-to-charge ratio (m/z) and fragmentation pattern. Using hydrogen or nitrogen as a carrier gas can be a viable alternative to helium[6].

Instrumentation and Parameters:

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Parameter	Recommended Setting	Rationale
Column	DB-5ms, 30 m x 0.25 mm, 0.25 µm	A robust, low-bleed column suitable for a wide range of semi-volatile compounds.
Carrier Gas	Helium	Inert carrier gas providing good chromatographic efficiency.
Inlet Temperature	280 °C	Hot enough to ensure volatilization without causing significant degradation.
Oven Program	100 °C (hold 1 min), ramp to 300 °C at 20 °C/min, hold 5 min	A standard temperature program to elute the compound of interest effectively.
Ion Source Temp.	230 °C	Standard temperature for electron ionization (EI).
Ionization Mode	Electron Ionization (EI), 70 eV	Provides reproducible fragmentation patterns for library matching and structural elucidation.
Mass Range	50 - 400 amu	Covers the molecular ion and expected fragment ions.

Protocol:

- Sample Preparation: Prepare a dilute solution of the compound (~100 µg/mL) in a volatile solvent like ethyl acetate or acetone.
- System Setup: Condition the GC column and perform a system tune according to the manufacturer's specifications.
- Analysis: Inject 1 µL of the sample solution into the GC-MS system.

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- Data Processing: Analyze the resulting mass spectrum. Identify the molecular ion peak (M^+) at m/z 301. Examine the fragmentation pattern for characteristic ions corresponding to the dinitrobenzoyl moiety and the methyl-aniline moiety.

Spectroscopic Methods for Structural Elucidation

Spectroscopic methods provide detailed information about the molecular structure, confirming the identity and arrangement of atoms.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle of Method: NMR is the most powerful tool for unambiguous structure determination. ^{1}H NMR provides information on the number, environment, and connectivity of protons, while ^{13}C NMR identifies all unique carbon atoms in the molecule. For benzamides, restricted rotation around the C-N amide bond can sometimes lead to peak broadening at room temperature. Using a solvent like DMSO-d_6 is often advantageous as it solubilizes the compound well and the N-H proton is typically observed as a sharp singlet.

Expected Spectral Features:

- ^{1}H NMR (400 MHz, DMSO-d_6):
  - Amide Proton (N-H): A singlet around δ 10.0-10.5 ppm.
  - Dinitro-aromatic Protons: Protons on the dinitrobenzoyl ring will be significantly downfield due to the electron-withdrawing nitro groups, likely appearing as two signals (a triplet and a doublet) between δ 8.5-9.5 ppm.
  - Methyl-aromatic Protons: Four protons on the m-tolyl ring, appearing as a complex multiplet between δ 7.0-7.8 ppm.
  - Methyl Protons (CH_3): A sharp singlet around δ 2.3-2.5 ppm.
- ^{13}C NMR (100 MHz, DMSO-d_6):
  - Carbonyl Carbon (C=O): A signal around δ 164-167 ppm.

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- Aromatic Carbons: Multiple signals between δ 115-150 ppm. The carbons attached to the nitro groups will be the most deshielded (highest ppm value).

Protocol:

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of deuterated solvent (e.g., DMSO-d_6) in an NMR tube.
- Data Acquisition: Acquire ^{1}H and ^{13}C spectra on a 400 MHz (or higher) NMR spectrometer according to standard instrument procedures.
- Data Processing: Process the raw data (Fourier transform, phase correction, baseline correction) and integrate the ^{1}H NMR signals. Assign peaks based on chemical shifts, multiplicities, and integrations.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle of Method: FTIR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies. It is an excellent, rapid technique for confirming the presence of the key amide and nitro functionalities. The nitro groups of dinitro compounds typically show two strong, characteristic absorption bands[7][8][9].

Expected Characteristic Absorption Bands:

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Functional Group	Vibration Type	Expected Wavenumber (cm^{-1})
N-H (Amide)	Stretch	3300 - 3500
C-H (Aromatic)	Stretch	3000 - 3100
C-H (Aliphatic)	Stretch	2850 - 3000
C=O (Amide I)	Stretch	1650 - 1690
N-O (Nitro)	Asymmetric Stretch	1520 - 1560
N-H (Amide II)	Bend	1510 - 1550
N-O (Nitro)	Symmetric Stretch	1340 - 1370

Protocol:

- Sample Preparation (ATR): Place a small amount of the solid powder directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Collect a background spectrum, then collect the sample spectrum over the range of 4000-400 cm^{-1}.
- Data Analysis: Identify the characteristic absorption bands and compare them to the expected values to confirm the presence of key functional groups.

Thermal Analysis

Principle of Method: Given the presence of two nitro groups, understanding the thermal stability of **N-(3-methylphenyl)-3,5-dinitrobenzamide** is crucial for safety, handling, and formulation. Differential Scanning Calorimetry (DSC) measures heat flow into or out of a sample as a function of temperature, identifying melting points and decomposition events. Thermogravimetric Analysis (TGA) measures the change in mass as a function of temperature, indicating when the compound begins to decompose and lose mass. These techniques are standard for the thermal characterization of energetic materials[10][11][12][13].

Instrumentation and Parameters:

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Parameter	Recommended Setting	Rationale
Sample Pan	Aluminum, sealed (non-hermetic)	Standard pans for routine analysis.
Atmosphere	Nitrogen, 50 mL/min	An inert atmosphere prevents oxidative side reactions.
Heating Rate	10 °C/min	A common heating rate that balances resolution and analysis time.
Temperature Range	30 °C to 400 °C	Covers the expected melting and decomposition range.

Protocol:

- Sample Preparation: Accurately weigh 2-5 mg of the sample into a tared aluminum pan.
- Instrument Setup: Place the sample pan and an empty reference pan into the instrument cell.
- Data Acquisition: Heat the sample according to the defined temperature program.
- Data Analysis:
  - DSC Thermogram: Identify the sharp endothermic peak corresponding to the melting point (T_m). Observe any subsequent large exothermic peaks, which indicate thermal decomposition. Note the onset temperature of decomposition (T_o).
  - TGA Thermogram: Analyze the curve to determine the temperature at which significant mass loss begins, confirming the onset of decomposition.

Summary of Expected Analytical Data

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Technique	Parameter	Expected Result
HPLC	Retention Time	Dependent on specific conditions, but should be a single major peak >98% purity.
GC-MS	Molecular Ion (M^+)	m/z 301
^{1}H NMR	Chemical Shifts (δ, ppm)	~10.3 (s, 1H, NH), 8.5-9.5 (m, 3H, Ar-NO_2), 7.0-7.8 (m, 4H, Ar-Me), ~2.4 (s, 3H, CH_3)
FTIR	Key Bands (cm^{-1})	~3350 (N-H), ~1670 (C=O), ~1540 (asymm NO_2), ~1350 (symm NO_2)
DSC	Melting Point (T_m)	Sharp endotherm. The related 3,5-dinitrobenzamide melts at 183-185 °C[14].
DSC/TGA	Decomposition (T_o)	Onset of exothermic event (DSC) and mass loss (TGA), likely >200 °C.

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